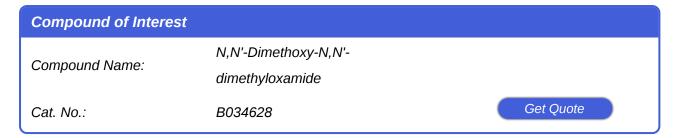


# An In-depth Technical Guide on N,N'-Dimethoxy-N,N'-dimethyloxamide

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For the Attention of Researchers, Scientists, and Drug Development Professionals

#### Introduction

**N,N'-Dimethoxy-N,N'-dimethyloxamide** is a chemical compound with the molecular formula C6H12N2O4 and a molecular weight of 176.17 g/mol . While the user's request specified its role as a novel coupling reagent, a comprehensive review of the available scientific literature and patent databases does not support this application. There is currently no documented use of **N,N'-Dimethoxy-N,N'-dimethyloxamide** as a coupling reagent for peptide synthesis or other amide bond formations.

This guide, therefore, focuses on the available technical information regarding the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide**, providing a summary of the reported synthetic methodologies and associated data.

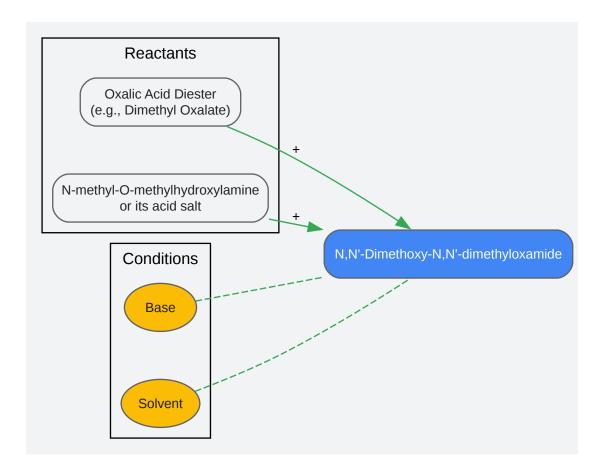
## Synthesis of N,N'-Dimethoxy-N,N'-dimethyloxamide

The primary documented method for the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide** involves the reaction of an oxalic acid diester with N-methyl-O-methylhydroxylamine or its acid salt in the presence of a base. This process is detailed in patent CN100386310C, which outlines the general reaction and provides several examples with varying solvents and reactants.



#### General Synthesis Pathway

The synthesis can be represented by the following general scheme:



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Caption: General synthesis of N,N'-Dimethoxy-N,N'-dimethyloxamide.

#### **Experimental Protocols**

Based on the information in patent CN100386310C, a general experimental protocol for the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide** can be outlined.

Protocol: Synthesis of N,N'-Dimethoxy-N,N'-dimethyloxamide

- Reactants:
  - Oxalic acid diester (e.g., dimethyl oxalate, dibutyl oxalate, diphenyl oxalate)



- N-methyl-O-methylhydroxylamine or its acid salt
- Base (e.g., an alkali)
- Solvent (e.g., Tetrahydrofuran, Isopropanol, Acetonitrile, etc.)
- Procedure:
  - In a reaction vessel, dissolve the oxalic acid diester in the chosen solvent.
  - In the presence of a base, add N-methyl-O-methylhydroxylamine or its acid salt to the solution.
  - Allow the reaction to proceed. The specific reaction time and temperature are not detailed in the provided search results but would be critical parameters to establish for process optimization.
  - Upon completion of the reaction, the product, N,N'-Dimethoxy-N,N'-dimethyloxamide, is
    isolated from the reaction mixture. The isolation and purification methods (e.g., extraction,
    crystallization, chromatography) would need to be developed.

Quantitative Data: Synthesis Yields

The following table summarizes the reported reaction yields for the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide** using different solvents, as described in patent CN100386310C. The specific oxalic acid ester and base used in these examples are not consistently detailed in the provided abstract.



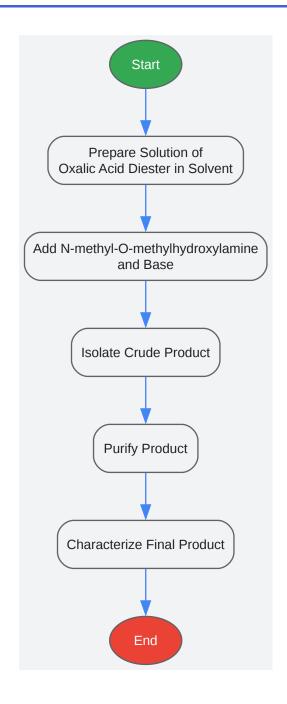
Solvent	Reaction Yield (%)[1]
Tetrahydrofuran	83.6
Isopropanol	80.8
Acetonitrile	78.8
Dimethylformamide	77.5
Dimethyl carbonate	75.7
Toluene	71.0

The patent also notes that using different oxalic acid diesters can impact the yield. For instance, reacting N-methyl-O-methylhydroxylamine with dibutyl oxalate in ethanol resulted in an 83.1% yield, while using diphenyl oxalate under similar conditions yielded 57.1%.[1]

#### Workflow for Synthesis

The logical workflow for the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide** can be visualized as follows:





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Caption: Experimental workflow for synthesis and purification.

#### Conclusion

The available scientific and patent literature provides information on the synthesis of **N,N'-Dimethoxy-N,N'-dimethyloxamide**, with reported yields varying based on the choice of solvent and oxalic acid diester. However, there is a significant lack of evidence to support its function as a coupling reagent in peptide synthesis or other amide bond formation reactions.



Professionals in drug development and chemical research should be aware that while this compound can be synthesized, its utility as a "novel coupling reagent" is not established in the public domain. Further research would be required to investigate and validate any potential applications in this area.

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### References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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